

Comparative Stability of CIGS vs. Perovskite Solar Cells: A Researcher's Guide

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Compound of Interest

Compound Name: *Copper;indium*

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The quest for efficient, cost-effective, and durable solar energy solutions has positioned Copper Indium Gallium Selenide (CIGS) and perovskite solar cells (PSCs) as leading next-generation photovoltaic technologies. While both offer promising avenues for energy conversion, their long-term stability remains a critical factor for commercial viability.^{[1][2]} CIGS technology is more mature, known for its high absorption coefficient and tunable bandgap, but faces challenges related to the use of rare and toxic elements.^{[2][3]} Perovskite solar cells have seen a meteoric rise in efficiency, rivaling established technologies, yet their operational lifetime is a significant hurdle due to inherent instabilities.^{[1][4]}

This guide provides an objective comparison of the stability of CIGS and perovskite solar cells, supported by experimental data, detailed methodologies, and visual diagrams to elucidate key degradation pathways and testing workflows.

Quantitative Stability Data: A Side-by-Side Comparison

The stability of a solar cell is typically evaluated by measuring the degradation of its power conversion efficiency (PCE) and other photovoltaic parameters (Voc, Jsc, FF) under

accelerated stress conditions. The following table summarizes reported stability data for both CIGS and perovskite solar cells under various stressors.

Stress Condition	Technology	Initial PCE	Duration	Test Conditions	PCE Retention	Key Observations	Reference
Damp Heat	Unpackaged CIGS	N/A	~500 hours	85°C, 85% RH	~8-13% (Average loss of 87-92%)	Rapid efficiency decrease, primarily driven by changes in shunt resistance.[5][6]	[6]
Damp Heat	Perovskite (2D/3D structure)	>18%	1000 hours	85°C, 85% RH	95%	2D perovskite layers act as a passivating "top coat," blocking moisture and migrating ions.[7]	[7]
Dry Heat	Unpackaged CIGS	N/A	N/A	Elevated Temp., Dry	Stable	In the absence of water, CIGS cells are mostly stable under thermal stress and	[5][8]

illumination.[\[5\]](#)[\[8\]](#)

Thermal stress between different material layers is identified as a decisive factor in degradation.[\[9\]](#)

Thermal Stress

Perovskite

N/A

N/A

Temperature Cycles (-150°C to +150°C)

Degrades

[\[9\]](#)

Photostability

Perovskite

N/A

1300 hours

Operating at 50°C

~90%

Device showed no degradation after 600 hours, with only ~10% attenuation by 1300 hours.[\[10\]](#)

[\[10\]](#)

Potential-Induced Degradation (PID)

CIGS

>23%

N/A

Voltage Bias

Degrades

PID occurs due to changes in the bulk doping concentration and

[\[11\]](#)

built-in
potential
at the p-n
junction.
[\[11\]](#)

Degradation Mechanisms: Unpacking the Causes of Instability

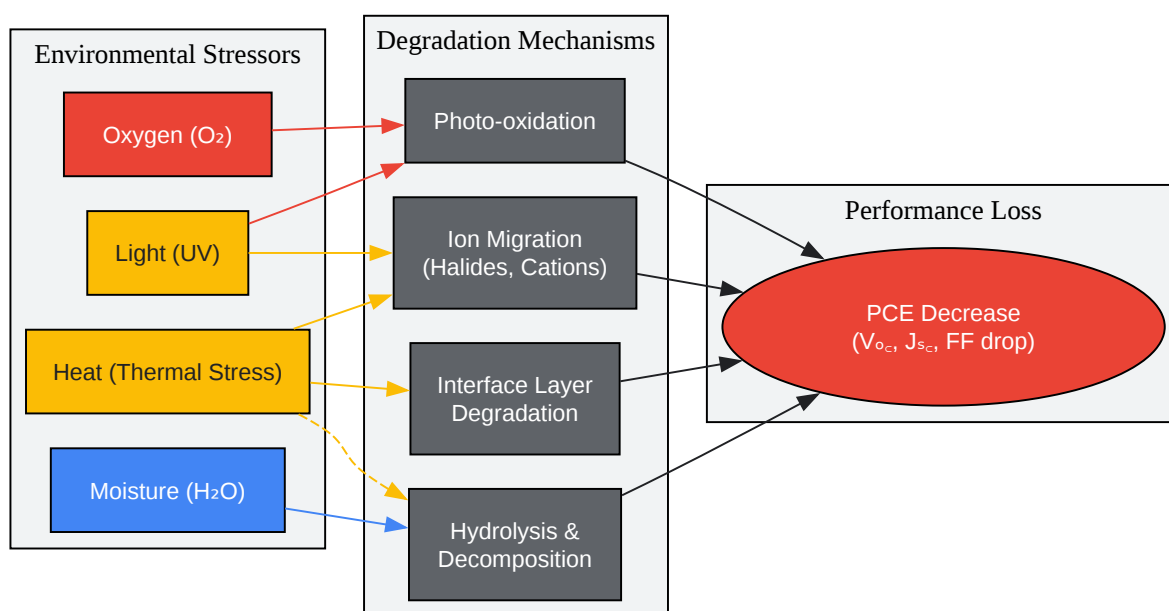
Understanding the fundamental mechanisms behind degradation is crucial for developing mitigation strategies. CIGS and perovskite cells exhibit distinct failure modes driven by different environmental and intrinsic factors.

Perovskite Solar Cell Degradation

The instability of perovskite solar cells is a multifaceted issue, stemming from both intrinsic properties of the material and extrinsic environmental factors.[\[1\]](#)[\[12\]](#)

- Extrinsic Factors:
 - Moisture: Perovskite materials are highly susceptible to water, which can catalyze a chemical decomposition process, leading to the formation of hydrated perovskite phases and eventual irreversible degradation into components like lead iodide (PbI_2).[\[12\]](#)[\[13\]](#) This breakdown reduces light absorption and increases non-radiative recombination.[\[13\]](#)
 - Oxygen and Light: The combination of oxygen and light (especially UV) can cause photo-oxidation of the perovskite material and degradation of charge transport layers, such as the commonly used Spiro-OMeTAD.[\[12\]](#)[\[14\]](#)
 - Heat: High temperatures accelerate degradation mechanisms and can cause crystallization of organic charge-transport layers, increasing defect density and parasitic resistance losses.[\[9\]](#)[\[12\]](#)[\[14\]](#)
- Intrinsic Factors:

- Ion Migration: Under the influence of light and electric fields, halide and cation ions within the perovskite crystal lattice can migrate.[13][14] This movement can lead to changes in the material's composition, phase segregation, and the formation of defects, causing a decline in performance.[14]
- Mechanical Stress: Tensile loads can lead to the formation and accumulation of micropores and halide defects within the perovskite film, increasing current leakage and causing mechanical failure.[4]



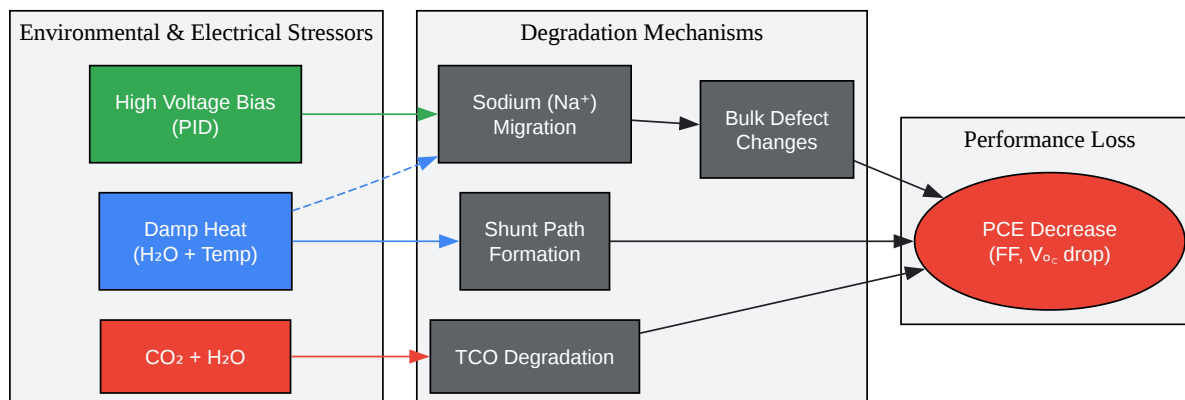
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Primary degradation pathways in perovskite solar cells.

CIGS Solar Cell Degradation

CIGS solar cells are generally considered more stable than perovskites, but they are not immune to degradation, particularly when encapsulation is compromised.[5][8]

- **Moisture Ingress:** The presence of humidity, especially when combined with heat (damp heat), is a primary driver of CIGS degradation.^{[5][6]} It can lead to a rapid decrease in efficiency, mainly by increasing shunt paths, which lowers the fill factor and open-circuit voltage.^{[5][8]}
- **Sodium (Na) Migration:** While sodium is intentionally added to CIGS to improve performance, its migration under certain conditions (like exposure to illumination and water vapor) can lead to efficiency loss and potential-induced degradation (PID).^{[11][15]}
- **Component Layer Degradation:**
 - The transparent top electrode (e.g., ZnO:Al) can degrade in the presence of water and carbon dioxide.^[15]
 - At very high temperatures (~400 °C), interdiffusion between the CIGS absorber and the CdS buffer layer can occur, though this is less relevant at typical operating temperatures.^[16]
- **Potential-Induced Degradation (PID):** Similar to other PV technologies, CIGS modules can suffer from PID, where a high voltage potential relative to ground causes ion migration (particularly Na⁺), leading to shunting and performance loss.^[11]





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